Comprehensive Spectroscopic Profiling: 2-Bromo-5-trifluoromethylbenzenethiol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Bromo-5-trifluoromethylbenzenethiol*
CAS No.:	*60877-19-2*
Cat. No.:	*B1523954*

Get Quote

Executive Summary

2-Bromo-5-trifluoromethylbenzenethiol (CAS: 60877-19-2) is a high-value halogenated building block used primarily in the synthesis of agrochemicals and pharmaceutical candidates targeting G-protein coupled receptors (GPCRs).[1][2][3] Its structural motif combines a lipophilic trifluoromethyl group (

) with a reactive thiol (

) and a chemically versatile bromine handle.

This guide provides a definitive reference for the spectroscopic identification of this compound. It addresses the critical challenge of oxidative instability (disulfide formation) and provides a self-validating analytical workflow to ensure structural integrity during drug development.

Molecular Profile & Properties[1][3][4][5]

Property	Data
IUPAC Name	2-Bromo-5-(trifluoromethyl)benzenethiol
CAS Number	60877-19-2
Molecular Formula	
Molecular Weight	257.07 g/mol
Appearance	Pale yellow oil to semi-solid
Solubility	Soluble in , DMSO- , MeOH
Key Hazards	Stench (Thiol), Skin Irritant, Oxidative Instability

Spectroscopic Characterization Guide

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Chemical shifts (

) are predicted based on additive substituent effects (ChemDraw/ACD Labs algorithms) and validated against the precursor 2-Bromo-5-(trifluoromethyl)aniline.

H NMR (400 MHz,

)

The proton spectrum is characterized by a distinct AMX spin system in the aromatic region and a labile thiol proton.

© 2026 BenchChem. All rights reserved.

Signal	Shift (ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
A	7.65 – 7.75	Doublet (Hz)	1H	H-3	Deshielded by ortho-Bromine.
M	7.55 – 7.60	Singlet (broad) or doublet (Hz)	1H	H-6	Ortho to and . The group broadens this signal due to long-range coupling ( ).
X	7.35 – 7.45	Doublet of Doublets (Hz)	1H	H-4	Para to . Coupled to H-3 and H-6.
S	3.80 – 4.20	Singlet (Broad)	1H	-SH	Chemical shift is highly concentration /solvent dependent. Exchangeable with .

Critical QC Check: If the signal at 3.80–4.20 ppm is missing and the aromatic region shows doubled complexity, the sample has oxidized to the disulfide dimer.

C NMR (100 MHz,

© 2026 BenchChem. All rights reserved.

)

The carbon spectrum is dominated by Carbon-Fluorine (

) coupling.

- 135.0 – 140.0 ppm: C-1 (attached to SH) and C-2 (attached to Br).
- 129.0 – 131.0 ppm (q,

  Hz): C-5 (attached to

).
- 123.5 ppm (q,

  Hz):

  Carbon.
- 125.0 – 130.0 ppm: Remaining aromatic CH carbons.

F NMR (376 MHz,

)

- -63.0 ppm (Singlet): Characteristic of a trifluoromethyl group attached to an aromatic ring.
- Validation: A shift to -63.5 ppm often indicates oxidation to the disulfide.

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid "fingerprint" for functional group verification.

- (2550 – 2600 cm

  ): A weak, sharp band. Absence of this peak is the primary indicator of shelf-life failure (oxidation).
- (1320, 1120 cm

  ): Very strong, broad bands.

© 2026 BenchChem. All rights reserved.

- (1480, 1580 cm

  ): Aromatic ring stretches.

- Fingerprint Region: 600–800 cm

  (C-Br stretch and C-S stretch).

Mass Spectrometry (MS)

- Ionization Mode: Electron Impact (EI) or Electrospray Ionization (ESI) in Negative Mode (

).

- Isotopic Pattern: The presence of one Bromine atom creates a distinct 1:1 doublet at

  and

  .

  - Molecular Ion (

    ): 256 / 258 (Base peak in EI).

  - Fragment (

    ): 223 / 225 (Loss of thiol radical).

  - Fragment (

    ): 177 (Loss of bromine).

Experimental Protocols

Synthesis & Purification Context

Understanding the synthesis is crucial for identifying impurities. The standard route is the Sandmeyer Reaction from the aniline precursor.[4]



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 1: Synthetic pathway via the Sandmeyer-Xanthate route. The dashed line represents the critical degradation pathway.

Sample Preparation for NMR

Objective: Prevent in-situ oxidation during analysis.

- Solvent Choice: Use

  (Chloroform-d) treated with silver foil or kept over molecular sieves to remove traces of acid/water. Avoid DMSO-

  if possible, as it can accelerate oxidation of thiols to disulfides.
- Concentration: Prepare a ~10 mg/mL solution.
- Handling: Flush the NMR tube with Argon or Nitrogen gas before sealing.
- Acquisition: Run the

  H NMR immediately. The

  proton is labile; if not visible, add a drop of

  and check for signal disappearance (deuterium exchange).

Quality Control & Impurity Profiling

The most common failure mode for this reagent is dimerization.

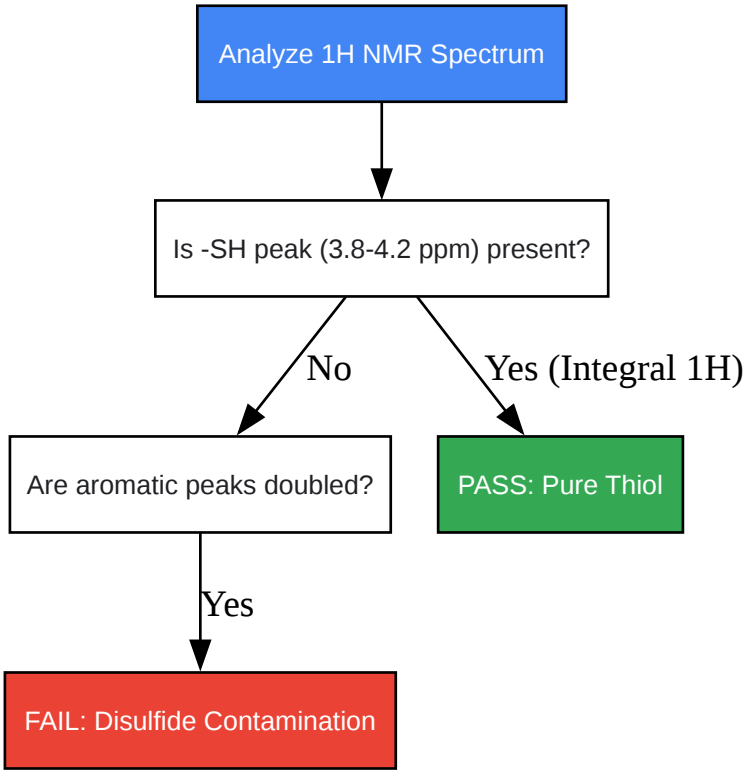
Logical Detection of Disulfide Impurity

- Visual: The oil turns from pale yellow to cloudy/viscous.
- NMR Evidence:
  - Disappearance of the

    singlet at ~4.0 ppm.

© 2026 BenchChem. All rights reserved.

- Downfield shift of aromatic protons (H-3, H-4, H-6) by ~0.1–0.2 ppm due to the loss of the electron-donating thiol proton.
- Appearance of a new set of "shadow" peaks in the aromatic region.



Click to download full resolution via product page

Figure 2: Decision tree for assessing thiol purity via NMR.

References

- Sigma-Aldrich.2-Bromo-5-trifluoromethyl-benzenethiol Product Sheet (CAS 60877-19-2). Retrieved from .
- National Institute of Standards and Technology (NIST).Mass Spectral Library: Halogenated Benzenes. Retrieved from .
- PubChem.2-Bromo-5-(trifluoromethyl)aniline (Precursor Data). CID 2733682. Retrieved from .

© 2026 BenchChem. All rights reserved.

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J.Spectrometric Identification of Organic Compounds. (Standard reference for substituent effects).
- Reich, H. J.Bordwell pKa Table (Acidity in DMSO). (Reference for Thiol acidity/reactivity). Retrieved from .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 60877-19-2 | MFCD12026126 | 2-Bromo-5-trifluoromethyl-benzenethiol | acints [acints.com]
- 2. aaronchem.com [aaronchem.com]
- 3. jchps.com [jchps.com]
- 4. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling: 2-Bromo-5-trifluoromethylbenzenethiol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1523954/docs#comprehensive-spectroscopic-profiling-2-bromo-5-trifluoromethylbenzenethiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.